

Safe Disposal of Cyclo(his-pro): A Procedural Guide

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Compound of Interest

Compound Name: Cyclo(his-pro)

Cat. No.: B1669413

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step logistical information for the operational disposal of **Cyclo(his-pro)**, a cyclic dipeptide utilized in various research applications.

Chemical and Physical Properties

A thorough understanding of a compound's properties is the first step toward safe handling and disposal. The following table summarizes the key quantitative data for **Cyclo(his-pro)**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ N ₄ O ₂	[1] [2] [3] [4]
Molecular Weight	234.25 g/mol	[1] [2] [3]
Appearance	White to off-white solid powder	[2] [3]
Melting Point	162-164 °C	[3]
Solubility	Soluble in water (≥ 30 mg/mL)	[2]
Purity	≥98% (HPLC)	[2] [3]
Storage Temperature	-20°C	[2] [3]

Disposal Protocol

While specific disposal instructions for **Cyclo(his-pro)** are not extensively documented, the following procedure is based on standard laboratory practices for non-hazardous chemical waste. It is imperative to consult your institution's specific safety guidelines and local regulations before proceeding.

Step 1: Personal Protective Equipment (PPE)

Before handling **Cyclo(his-pro)**, ensure you are wearing appropriate PPE:

- Safety goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Step 2: Waste Segregation

Proper waste segregation is critical to prevent accidental chemical reactions and ensure compliant disposal.

- Solid Waste:
 - Place unused or expired **Cyclo(his-pro)** powder into a designated, clearly labeled hazardous waste container for solid chemical waste.
 - Contaminated materials such as weigh boats, spatulas, and empty vials should also be disposed of in this container.
- Liquid Waste:
 - Aqueous solutions of **Cyclo(his-pro)** should be collected in a designated hazardous waste container for non-halogenated organic waste.
 - Do not pour solutions down the drain unless explicitly permitted by your institution's environmental health and safety (EHS) office. Given its biological activity, it is prudent to avoid introducing it into the water system.

Step 3: Container Labeling

All waste containers must be accurately and clearly labeled. The label should include:

- The words "Hazardous Waste"
- The full chemical name: "**Cyclo(his-pro)**" or "Cyclo(histidyl-proline)"
- The concentration (if in solution)
- The primary hazards (though not highly reactive, it is good practice to note it is a biologically active compound)
- The date the waste was first added to the container

Step 4: Storage of Waste

Store the sealed and labeled waste containers in a designated satellite accumulation area (SAA) or your laboratory's main hazardous waste storage area. This area should be:

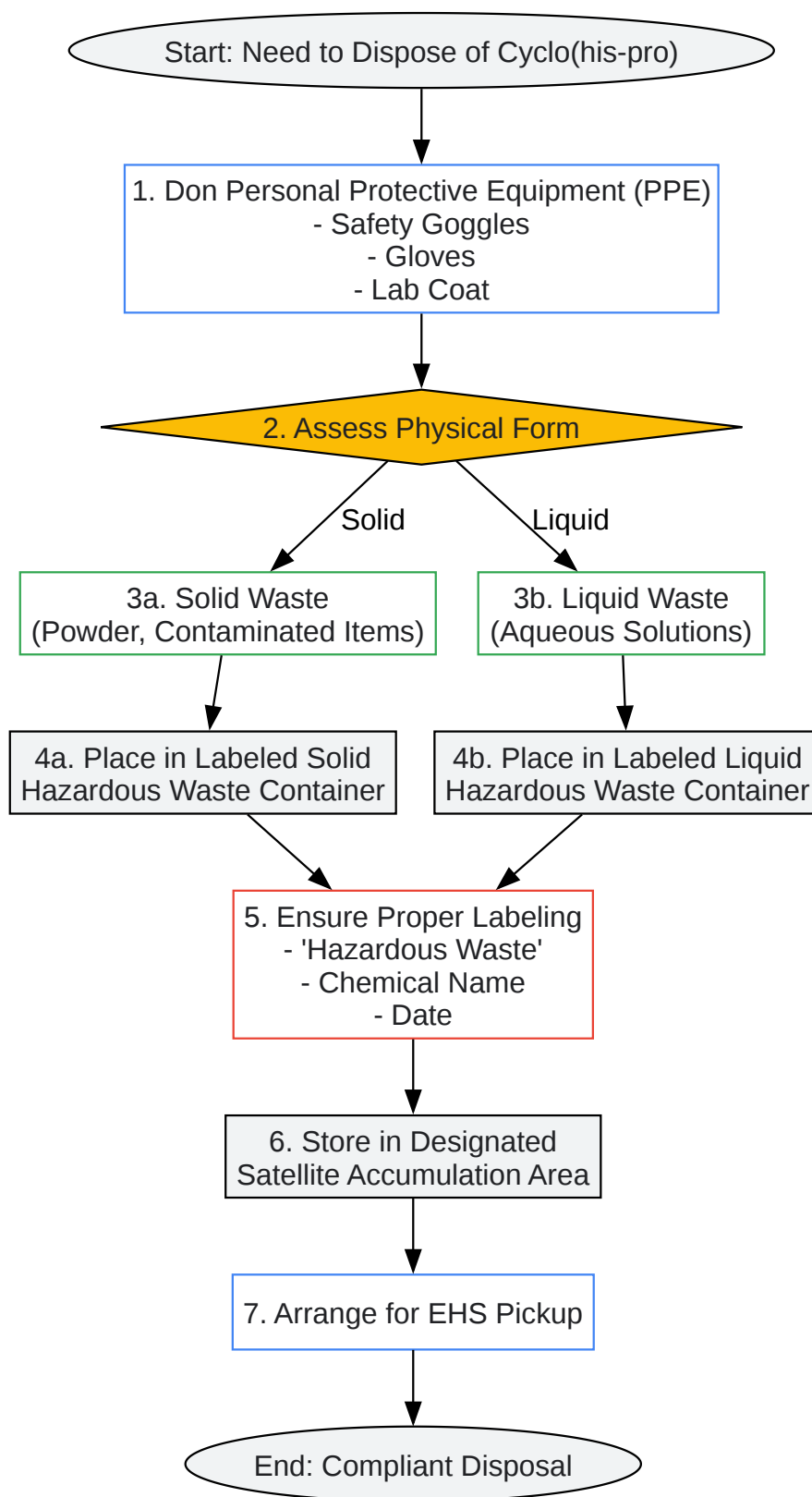
- Secure and under the control of laboratory personnel
- Away from general laboratory traffic
- In a secondary containment bin to prevent spills

Step 5: Waste Pickup and Disposal

Arrange for the collection of the hazardous waste through your institution's EHS department. They will ensure the waste is transported to a licensed disposal facility for proper treatment and disposal, typically via incineration.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Cyclo(his-pro)**.



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Caption: Disposal workflow for **Cyclo(his-pro)**.

By adhering to these procedures, you contribute to a safe and compliant laboratory environment. Always prioritize safety and consult your institution's specific guidelines.

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References

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